

# Navigating FR-229934: A Technical Guide to Solubility and Experimental Success

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## Compound of Interest

Compound Name: FR-229934

Cat. No.: B8195955

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A comprehensive technical support center is now available for researchers, scientists, and drug development professionals working with the PDE V inhibitor, **FR-229934**. This resource provides in-depth troubleshooting guides and frequently asked questions (FAQs) to address common solubility challenges and ensure the successful implementation of experimental protocols.

**FR-229934**, a potent phosphodiesterase type V (PDE V) inhibitor, is a valuable tool in research areas such as pulmonary arterial hypertension and erectile dysfunction.[1][2] However, its hydrophobic nature can present significant solubility hurdles. This technical guide aims to provide clear, actionable solutions to overcome these issues, facilitating seamless integration of **FR-229934** into various experimental workflows.

## Understanding FR-229934: Key Properties

A firm grasp of the physicochemical properties of **FR-229934** is the first step toward effective handling and use.

Property	Value	Reference
Chemical Formula	C21H23Cl2N3O3S	[1]
Molecular Weight	468.40 g/mol	[1]
CAS Number	799841-02-4	[1][3]

## Solubility and Stock Solution Preparation

The most common challenge encountered with **FR-229934** is its poor aqueous solubility. The provided safety data sheet explicitly states, "Water solubility, No data available," underscoring the need for organic solvents for initial dissolution.[3]

Recommended Solvent: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **FR-229934**. [1]

Quantitative Solubility Data:

While specific quantitative solubility data from manufacturers is limited, empirical evidence suggests the following as a starting point for dissolution in DMSO.

Solvent	Estimated Solubility
DMSO	≥ 10 mg/mL

Experimental Protocol: Preparing a 10 mM **FR-229934** Stock Solution in DMSO

This protocol provides a step-by-step guide for the accurate preparation of a concentrated stock solution.

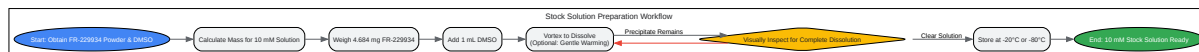
Materials:

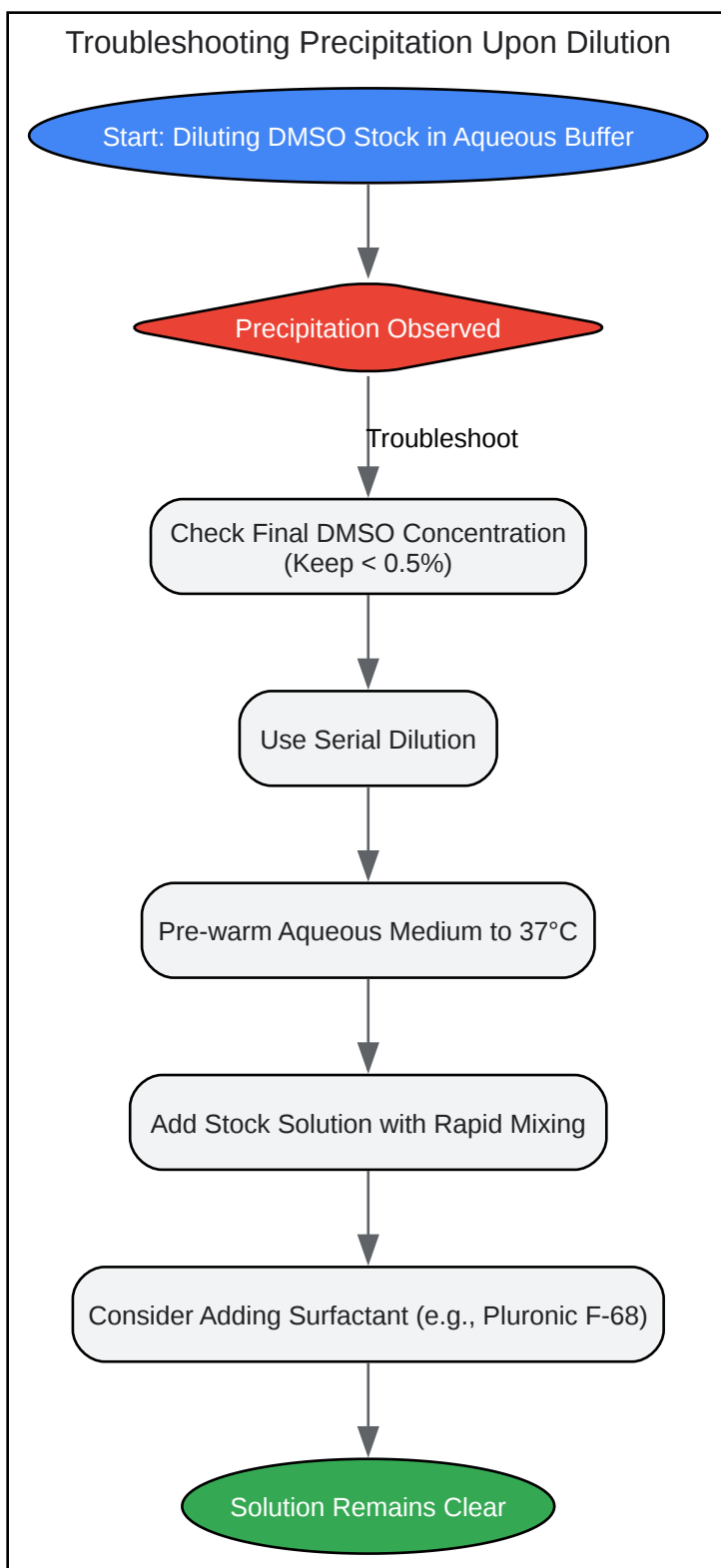
- **FR-229934** powder
- Anhydrous or HPLC-grade DMSO
- Sterile microcentrifuge tubes or vials

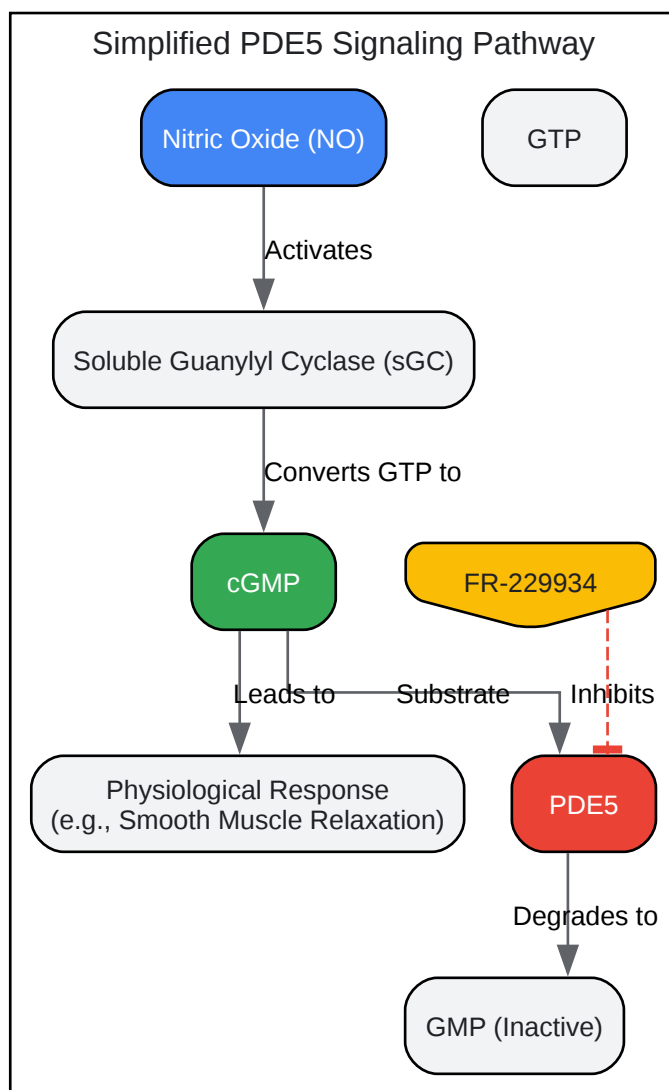
- Calibrated micropipettes
- Vortex mixer
- Analytical balance

Procedure:

- Calculate the required mass of **FR-229934**:
  - To prepare 1 mL of a 10 mM stock solution, the required mass is calculated as follows:
    - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
    - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 468.40 \text{ g/mol} \times 1000 \text{ mg/g} = 4.684 \text{ mg}$
- Weigh **FR-229934**:
  - Carefully weigh out 4.684 mg of **FR-229934** powder using an analytical balance and transfer it to a sterile microcentrifuge tube.
- Add DMSO:
  - Add 1 mL of DMSO to the tube containing the **FR-229934** powder.
- Dissolution:
  - Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming in a water bath (37°C) can aid dissolution if necessary. Visually inspect the solution to ensure no solid particles remain.
- Storage:
  - Store the 10 mM stock solution at -20°C for short-term storage or -80°C for long-term storage.[3] A product datasheet suggests stability in DMSO for 2 weeks at 4°C or 6 months at -80°C.[1]







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## References

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- 2. FR-229934|CAS 799841-02-4|DC Chemicals [dcchemicals.com]

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